

Application Notes and Protocols: Measuring Changes in hnRNP A1 Activity with VPC-80051

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Heterogeneous nuclear ribonucleoprotein A1 (hnRNP A1) is a ubiquitously expressed RNA-binding protein that plays a critical role in multiple aspects of RNA metabolism, including pre-mRNA splicing, mRNA transport, and translation.[1][2][3] Its dysregulation is implicated in various diseases, notably in cancer. In castration-resistant prostate cancer (CRPC), hnRNP A1 is a key factor in the alternative splicing of the androgen receptor (AR) pre-mRNA, leading to the production of the constitutively active AR-V7 splice variant.[4][5] This variant is a major contributor to resistance to anti-androgen therapies.

VPC-80051 is a first-in-class small molecule inhibitor that directly targets the RNA-binding domain (RBD) of hnRNP A1. By binding to the RBD, **VPC-80051** competitively inhibits the interaction of hnRNP A1 with its target RNA sequences, thereby modulating its splicing activity. A primary and well-documented consequence of this inhibition is the reduction of AR-V7 mRNA and protein levels in CRPC cell lines.

These application notes provide detailed protocols for a selection of key in vitro and cell-based assays to quantitatively and qualitatively measure the inhibitory effect of **VPC-80051** on hnRNP A1 activity. The described methods are essential for researchers studying hnRNP A1 function, screening for novel inhibitors, and characterizing the mechanism of action of compounds like **VPC-80051**.



Data Presentation

The following tables summarize representative quantitative data obtained from the described experimental protocols.

Table 1: In Vitro Bio-Layer Interferometry (BLI) Analysis of VPC-80051 Binding to hnRNP A1

Compound	Analyte	Ligand Immobilizati on	Kon (1/Ms)	Kdis (1/s)	KD (M)
VPC-80051	hnRNP A1 (UP1)	Streptavidin Biosensor	1.2 x 10^3	2.4 x 10^-2	2.0 x 10^-5
Quercetin (Control)	hnRNP A1 (UP1)	Streptavidin Biosensor	8.9 x 10^2	3.1 x 10^-2	3.5 x 10^-5

Data are representative and may vary based on experimental conditions.

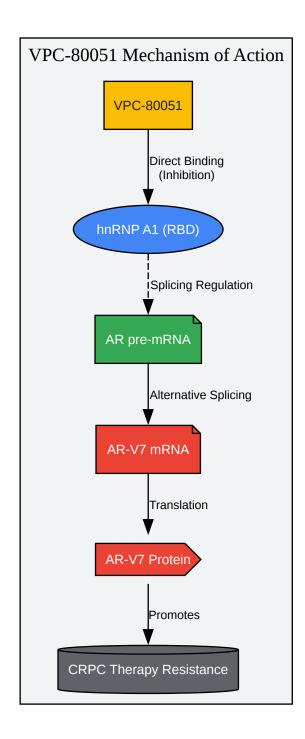
Table 2: Cellular Activity of VPC-80051 in 22Rv1 Prostate Cancer Cells

Treatment	Concentration (μM)	AR-V7 mRNA Level (Fold Change vs. Vehicle)	AR-V7 Protein Level (% of Vehicle Control)	Cell Viability (% of Vehicle Control)
Vehicle (DMSO)	-	1.0	100	100
VPC-80051	10	0.6	65	85
VPC-80051	25	0.3	30	55
Quercetin	10	0.8	80	90
Quercetin	25	0.5	50	70

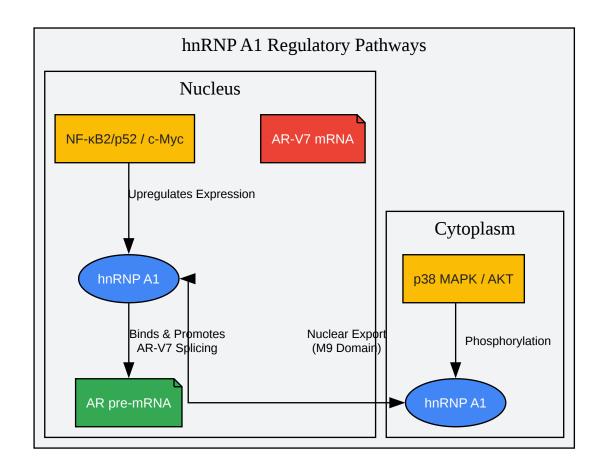
Data are representative and collected after a 48-hour treatment period.

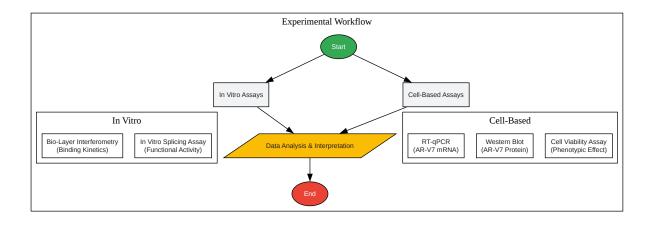
Mandatory Visualizations













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